

Application Notes: Preparation of Dgat1-IN-3 Stock Solution for Experimental Use

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Compound of Interest

Compound Name: Dgat1-IN-3

Cat. No.: B3182581

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Introduction

Dgat1-IN-3 is a potent and selective inhibitor of Diacylglycerol O-acyltransferase 1 (DGAT1), an enzyme crucial in the final step of triglyceride synthesis. DGAT1 plays a significant role in lipid metabolism, making it a key target in research related to obesity, dyslipidemia, and metabolic syndrome.[1][2] Accurate preparation of a **Dgat1-IN-3** stock solution is the foundational step for reliable and reproducible experimental results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **Dgat1-IN-3** stock solutions.

Mechanism of Action

Dgat1-IN-3 exerts its inhibitory effect on DGAT1, which catalyzes the conversion of diacylglycerol (DAG) and fatty acyl-CoA to triacylglycerol (TAG). By blocking this terminal and committed step in triglyceride synthesis, **Dgat1-IN-3** effectively reduces the production of triglycerides. The inhibitor has shown high potency with an IC₅₀ of 38 nM for human DGAT1 and 120 nM for rat DGAT1.[1][2]

Applications

The prepared **Dgat1-IN-3** stock solution can be utilized in a variety of experimental settings, including:

- **In vitro enzyme activity assays:** To determine the inhibitory effect on DGAT1 activity in isolated enzyme preparations or cell lysates.
- **Cell-based assays:** For studying the effects of DGAT1 inhibition on cellular lipid metabolism, such as lipid droplet formation and fatty acid uptake in various cell lines.
- **In vivo studies:** In animal models to investigate the pharmacological effects of DGAT1 inhibition on metabolic parameters like body weight, plasma lipid levels, and glucose tolerance.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Dgat1-IN-3** are summarized in the table below.

Property	Value	Citations
Molecular Weight	420.39 g/mol	
Formula	C ₂₀ H ₁₉ F ₃ N ₄ O	
Appearance	Solid	
IC ₅₀ (human DGAT1)	38 nM	[1][2]
IC ₅₀ (rat DGAT1)	120 nM	[1][2]
Solubility in DMSO	≥ 50 mg/mL	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][3]
Storage (Solid)	2 years at -20°C	[4]
Storage (Stock in DMSO)	6 months at -80°C or 1 month at -20°C (protect from light)	[1][4]

Experimental Protocol: Preparation of a 10 mM Dgat1-IN-3 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Dgat1-IN-3** in DMSO.

Materials:

- **Dgat1-IN-3** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Pre-weighing Preparation: Before opening, allow the vial of **Dgat1-IN-3** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- Weighing the Compound: Carefully weigh out the desired amount of **Dgat1-IN-3** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need to weigh 4.20 mg of **Dgat1-IN-3**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 420.39 \text{ g/mol} = 0.0042039 \text{ g} = 4.20 \text{ mg}$
- Dissolving the Compound:
 - Transfer the weighed **Dgat1-IN-3** powder into a sterile microcentrifuge tube or an amber glass vial.

- Add the calculated volume of DMSO to the tube. For 4.20 mg of the compound, add 1 mL of DMSO to achieve a 10 mM concentration.
- Tightly cap the tube or vial.
- Ensuring Complete Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has completely dissolved. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL or 20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - For long-term storage, place the aliquots at -80°C, where they can be stored for up to 6 months.^{[1][4]} For short-term storage, -20°C for up to one month is suitable.^{[1][4]} Always protect the stock solution from light.^[1]

Safety Precautions:

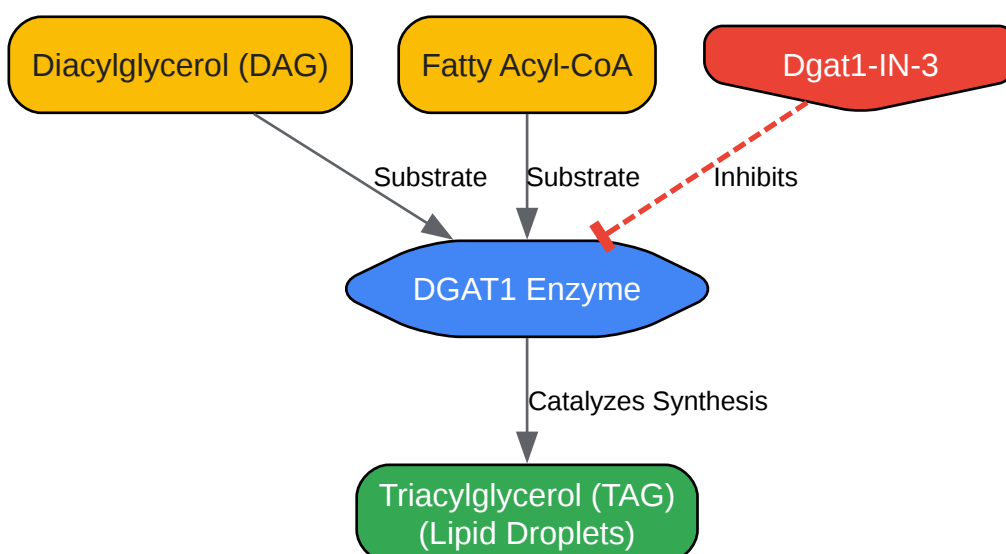
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Dgat1-IN-3** and DMSO.
- Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Material Safety Data Sheet (MSDS) for **Dgat1-IN-3** and DMSO for complete safety and handling information.

Visualizations



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Caption: Workflow for the preparation of a 10 mM **Dgat1-IN-3** stock solution.



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Caption: Inhibition of the DGAT1 signaling pathway by **Dgat1-IN-3**.

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